

Technical Support Center: Stability & Handling of 4-Hydroxy-1H-indazole-3-carbaldehyde

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Compound of Interest

Compound Name: 4-Hydroxy-1H-indazole-3-carbaldehyde

Cat. No.: B11919631

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Executive Technical Summary

4-hydroxy-1H-indazole-3-carbaldehyde (CAS: 885519-84-6) is a bifunctional building block frequently used in the synthesis of kinase inhibitors (e.g., VEGFR, PARP targets). Its stability profile is governed by a critical structural feature: the Intramolecular Hydrogen Bond (IMHB) between the 4-hydroxyl group and the 3-formyl carbonyl oxygen.

While this IMHB confers thermodynamic stability to the aldehyde against hydration, the electron-rich phenolic ring makes the compound susceptible to oxidative degradation and photolysis. Successful handling requires navigating the tension between this stabilizing internal force and the molecule's oxidative lability.

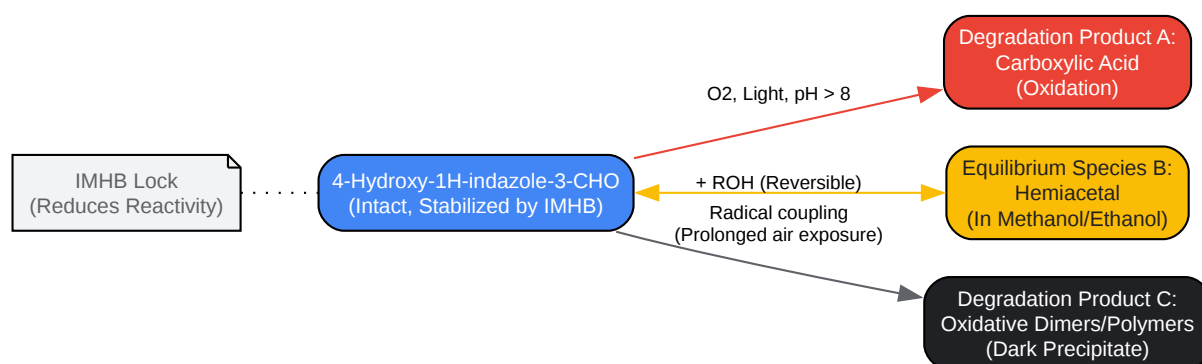
Structural Stability Analysis (The "Why" Behind the Protocol)

To troubleshoot effectively, one must understand the molecular dynamics at play in solution.

- The "Salicylaldehyde Effect" (IMHB): Similar to salicylaldehyde, the 4-OH and 3-CHO groups are in a peri-like proximity. This locks the aldehyde in a planar conformation, reducing its electrophilicity. This explains why reductive aminations with this scaffold often require higher temperatures or stronger acid catalysts than typical aldehydes.
- Oxidative Liability: The 4-hydroxy group pushes electron density into the ring system. In the presence of dissolved oxygen and light, this facilitates radical formation, leading to polymerization (darkening) or oxidation to the carboxylic acid.
- Tautomeric Equilibrium: The indazole ring exists in equilibrium between 1H- and 2H- forms. While the 1H-form is generally dominant, polar aprotic solvents (DMSO/DMF) can shift this balance, affecting NMR interpretation and regioselectivity during alkylation.

Visualization: Stability & Degradation Pathways

The following diagram illustrates the competing equilibria and degradation routes in solution.



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Caption: Fig 1. Mechanistic pathways affecting solution stability. The IMHB stabilizes the aldehyde but does not protect the phenolic ring from oxidative coupling.

Troubleshooting Guide: Scenarios & Solutions

Ticket #401: "My solution turned dark brown/black overnight."

Diagnosis: Oxidative Coupling (Phenolic Oxidation). The electron-rich phenol moiety is sensitive to aerobic oxidation, especially in basic media or under light exposure. This results in quinoid-like species or polymers which are highly colored (chromophores).

- Immediate Action: Check the pH. If $\text{pH} > 7.5$, the phenolate ion is formed, which is extremely oxidation-prone.
- Resolution:
 - Always degas solvents (sparge with N_2/Ar) before dissolving the compound.
 - Store solutions in amber vials.
 - Add a radical scavenger if compatible with your next step (e.g., BHT) or keep at -20°C .

Ticket #402: "LC-MS shows a peak at M+16 (179 m/z)."

Diagnosis: Oxidation to Carboxylic Acid. The aldehyde (MW 162) has oxidized to 4-hydroxy-1H-indazole-3-carboxylic acid (MW 178). This is common in "aged" DMSO stocks that have absorbed water and oxygen.

- Verification: Check for a shift in retention time (the acid is usually more polar and elutes earlier on Reverse Phase).
- Resolution:
 - Discard the stock solution if oxidation $> 5\%$.
 - For synthesis: This oxidation is often accelerated by trace metal contaminants. Use high-purity solvents.

Ticket #403: "Reaction with amine failed (Reductive Amination)."

Diagnosis: IMHB Deactivation. The intramolecular hydrogen bond between the 4-OH and 3-CHO reduces the carbonyl's electrophilicity, making Schiff base formation sluggish.

- Resolution:

- Disrupt the H-bond: Use a Lewis acid catalyst (e.g., $\text{Ti}(\text{O}i\text{Pr})_4$) or a protic acid (Acetic Acid) to activate the carbonyl.
- Heat: Increase reaction temperature to 50-60°C to overcome the thermodynamic stability of the IMHB.
- Solvent: Switch from DCM to MeOH/DCE mixtures to facilitate proton transfer.

Ticket #404: "Precipitation observed upon dilution in aqueous buffer."

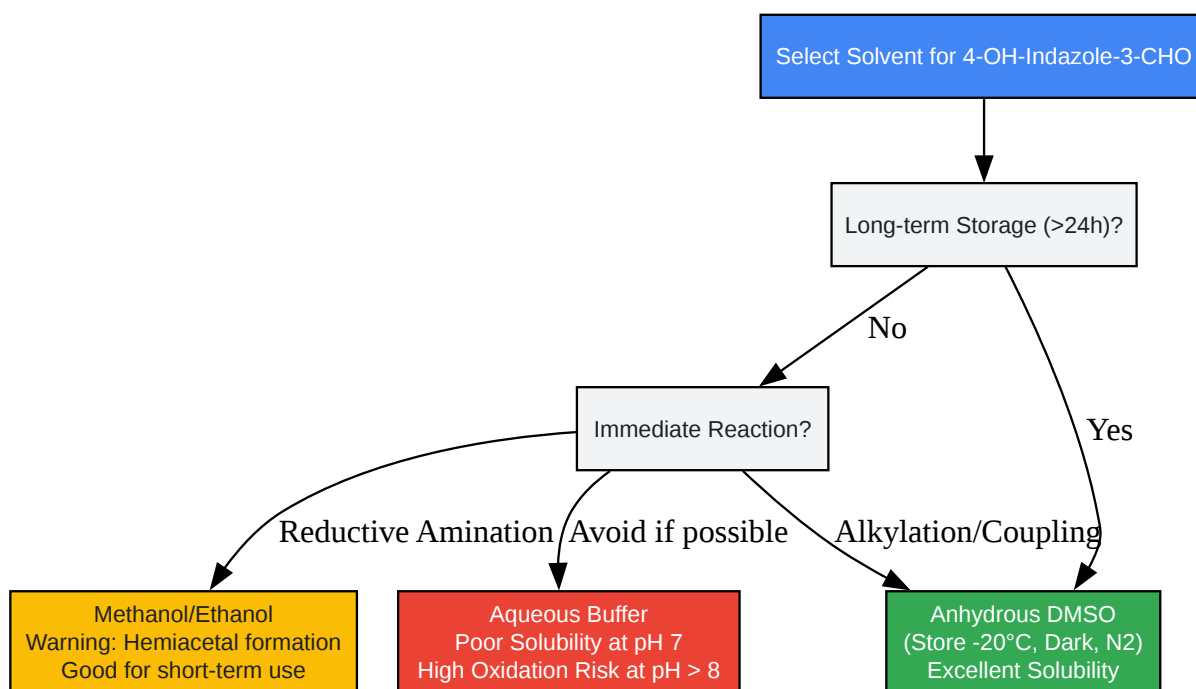
Diagnosis: Solubility/pKa Limit. Indazoles are amphoteric but generally lipophilic. The 4-OH pKa is ~9-10. Below pH 9, the molecule is neutral and poorly soluble in water.

- Resolution:
 - Maintain a final DMSO concentration of >1-5% in assays.
 - If basic pH is acceptable, adjusting pH to >8.5 improves solubility (phenolate formation) but drastically reduces oxidative stability (see Ticket #401).
 - Best Practice: Use a cyclodextrin carrier (e.g., HP- β -CD) if high aqueous concentration is required at neutral pH.

Best Practices for Handling & Storage

Solvent Selection Matrix

Not all solvents are equal for this compound. Use the decision tree below to select the right vehicle.



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Caption: Fig 2. Solvent compatibility decision tree. DMSO is the gold standard for stock solutions.

Standard Operating Procedure (SOP)

- Solid State: Store powder at 2-8°C (short term) or -20°C (long term) in a desiccator. Protect from light.[1][2]
- Stock Solution (10-50 mM):
 - Solvent: Anhydrous DMSO.
 - Container: Amber glass vial with PTFE-lined cap.
 - Headspace: Purge with Argon or Nitrogen before closing.
 - Shelf-life: ~3 months at -20°C. If color changes to dark amber, re-evaluate purity.

- Usage: Thaw completely at room temperature before opening to prevent water condensation (which accelerates oxidation).

Quantitative Data Summary

Parameter	Value / Behavior	Implication
Molecular Weight	162.15 g/mol	M+1 = 163.15
Solubility (DMSO)	High (> 50 mg/mL)	Preferred stock solvent.
Solubility (Water)	Low (< 0.1 mg/mL at pH 7)	Requires co-solvent or pH adjustment.
pKa (Phenol)	~9.5 (Estimated)	Oxidative instability increases significantly above pH 8.
Major Impurity	Carboxylic Acid (MW 178)	Monitor via LCMS (M+16 peak).
Storage Temp	-20°C	Critical to prevent slow oxidation.

References

- Lefoix, M., et al. (2014). "An optimized procedure for direct access to 1H-indazole-3-carboxaldehyde derivatives by nitrosation of indoles." RSC Advances, 4, 3990-3996. [[Link](#)]
- Harville, T., & Gordon, M. S. (2018). "Intramolecular Hydrogen Bonding Analysis." Journal of Physical Chemistry A. (Contextual reference for IMHB mechanism). [[Link](#)]

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Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]

- [2. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
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